Operational Safety Guide: Handling D-Homoalanine Hydrochloride

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Compound of Interest

Compound Name:	*D-Homoalanine hcl*
CAS No.:	*67607-42-5*
Cat. No.:	*B1453366*

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CAS: 58610-41-6 | Formula: $C_4H_9NO_2$[1][2]·HCl | Synonyms: D-2-Aminobutyric acid hydrochloride[1][2][3]

This guide is designed for research and development professionals requiring immediate, actionable safety protocols. It synthesizes regulatory safety data with practical laboratory experience to ensure both operator safety and experimental integrity.[2]

Risk Assessment & Mechanistic Insight

The "Why" Behind the Protocol

While D-Homoalanine Hydrochloride is not classified as acutely toxic (e.g., fatal upon contact), it presents specific handling challenges due to its chemical structure as a hydrochloride salt.[1][2]

- Acid Hydrolysis Hazard: As an HCl salt, this compound is prone to hydrolysis upon contact with moisture.[1] Inhalation of dust does not merely cause mechanical irritation; it generates dilute hydrochloric acid on the mucous membranes of the respiratory tract and eyes [1].[2]

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- Hygroscopic Instability: The primary operational risk is hygroscopicity.[2] The salt readily absorbs atmospheric moisture, leading to:
  - Chemical degradation: Altering the stoichiometry of your reagent.[2]
  - Physical caking: Making precise weighing impossible.[2]
  - Corrosivity: Wet powder becomes acidic (pH < 3), posing a skin irritation risk that dry powder does not [2].[1][2]

Personal Protective Equipment (PPE) Matrix

The "What" to Wear

Select PPE based on the state of the chemical (Dry Powder vs. Solution).[1][2]

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PPE Category	Specification	Rationale (Causality)
Respiratory	N95 / FFP2 Mask (Minimum)	Prevents inhalation of fine particulates.[1][2] Critical to avoid acid-hydrolysis in the lungs.[2] Use P100/P3 if handling >10g in open air.[2]
Hand Protection	Nitrile Gloves (Min.[2] 0.11mm thickness)	Nitrile offers excellent resistance to weak acids.[2] Avoid Latex, as amino acids can sometimes act as sensitizers, and latex is permeable to some acidic solutions.[1]
Eye Protection	Safety Glasses with Side Shields	Essential.[2] If the powder is fine/dusty, upgrade to Chemical Goggles to prevent airborne dust from dissolving in tear ducts.[1]
Body Protection	Lab Coat (Buttoned)	Standard barrier.[2] Ensure cuffs are tucked into gloves to prevent wrist exposure (a common contact point).[1][2]

Operational Protocol: Step-by-Step Handling

The "How" to Execute

Phase A: Pre-Operational Setup

- Humidity Control: Ensure the laboratory relative humidity (RH) is <50%. If RH is high, handle the container inside a desiccator or glove box.[1][2]
- Static Mitigation: Amino acid salts are often static-prone.[2] Use an antistatic gun or a polonium strip near the balance to prevent powder scattering [3].[2]

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Phase B: Weighing & Transfer[1]

- Engineering Control: Perform all weighing inside a Chemical Fume Hood or a Powder Weighing Enclosure.[2]
- The "Closed-Transfer" Technique:
  - Open the stock container only inside the hood.
  - Transfer the required amount to a weighing boat.[2]
  - IMMEDIATELY reseal the stock container. Do not leave it open while waiting for the balance to stabilize.
  - Why? This prevents moisture uptake, preserving the reagent's purity for downstream applications.[1][2]

Phase C: Solubilization

- Exothermic Note: When dissolving **D-Homoalanine HCl** in water, a mild exotherm may occur due to the heat of solution of the HCl salt.[2]
- pH Check: The resulting solution will be acidic.[2] If your protocol requires a neutral pH (e.g., for cell culture), buffer the solution immediately or adjust with NaOH dropwise to prevent "pH shock" precipitation.[1]

Emergency Response & Disposal

Self-Validating Safety Systems

Spill Management

- Dry Spill: Do not sweep dry dust (creates aerosols).[1][2] Cover with a paper towel dampened with a weak base (e.g., 1% Sodium Bicarbonate) to neutralize potential acidity, then wipe up.[1]
- Wet Spill: Absorb with inert material (vermiculite/chem-mats).[1][2]

Disposal Protocol

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Disposal must align with local environmental regulations (RCRA in US, waste codes in EU).[1] [2]

- Dissolution: Dissolve waste powder in water.[2]
- Neutralization (Self-Validation Step): Add Sodium Bicarbonate until effervescence stops. Check pH with a strip; aim for pH 6–8.[2]
- Stream: Dispose of the neutral aqueous solution into the Aqueous Chemical Waste stream. Do not mix with oxidizers (e.g., bleach), as this can generate nitrogen oxides (NOx) [4].[1][2]

Visual Workflow (Process Logic)

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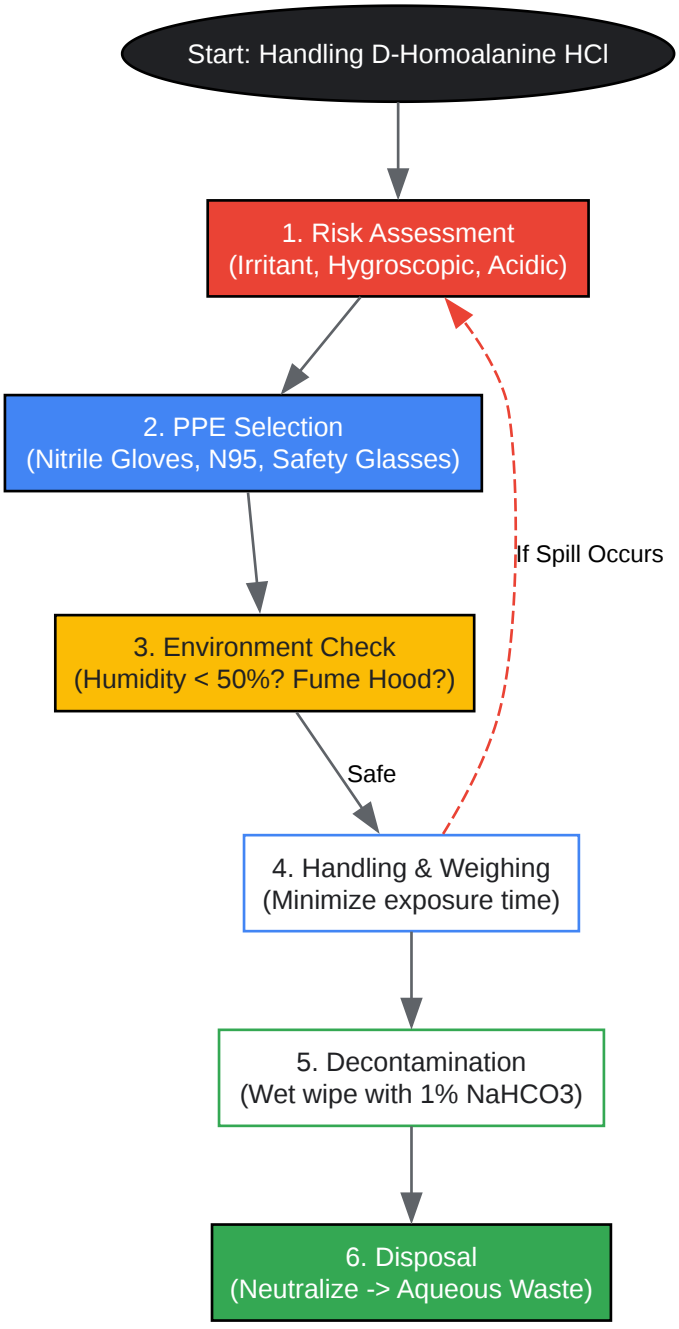

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Caption: Logical flow for safe handling, emphasizing risk assessment prior to PPE selection and a feedback loop for spill management.

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- To cite this document: BenchChem. [Operational Safety Guide: Handling D-Homoalanine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1453366/docs#operational-safety-guide-handling-d-homoalanine-hydrochloride]

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